

Dienogest-d4: A Technical Guide to Isotopic Enrichment and Purity

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Compound of Interest

Compound Name: *Dienogest-d4*

Cat. No.: *B12415273*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical quality attributes of **Dienogest-d4**, a deuterated analogue of the synthetic progestogen Dienogest. The isotopic enrichment and chemical purity of **Dienogest-d4** are paramount for its application as an internal standard in quantitative analytical methods, such as liquid chromatography-mass spectrometry (LC-MS), ensuring accuracy and reliability in pharmacokinetic and metabolic studies.

Data Presentation: Isotopic Enrichment and Chemical Purity

The quality of **Dienogest-d4** is defined by its isotopic enrichment and chemical purity. Isotopic enrichment refers to the percentage of Dienogest molecules that contain the desired number of deuterium atoms, while chemical purity indicates the percentage of **Dienogest-d4** relative to any non-labeled or other impurities. The following tables present representative data for a typical batch of **Dienogest-d4**.

Table 1: Isotopic Enrichment of **Dienogest-d4**

Isotopic Species	Mass Shift	Relative Abundance (%)
d4 (Dienogest-d4)	+4	> 98%
d3	+3	< 1.5%
d2	+2	< 0.5%
d1	+1	< 0.1%
d0 (Unlabeled)	0	< 0.1%

Note: Data are representative and may vary between batches. The analysis is typically performed using high-resolution mass spectrometry (HRMS).

Table 2: Chemical Purity of **Dienogest-d4**

Test	Method	Specification	Result
Purity	HPLC	> 98%	99.5%
Related Substances	HPLC	< 2%	< 0.5%
Residual Solvents	GC-HS	As per USP <467>	Complies

Note: Data are representative and may vary between batches. HPLC (High-Performance Liquid Chromatography) and GC-HS (Gas Chromatography-Headspace) are standard methods for these analyses.

Experimental Protocols

Detailed and validated experimental protocols are essential for the accurate determination of isotopic enrichment and chemical purity.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is for the quantification of **Dienogest-d4** and the detection of any related chemical impurities.

- Instrumentation:
 - HPLC system with a UV detector
 - Reversed-phase C18 column (e.g., 4.6 mm x 150 mm, 5 μ m)
- Reagents:
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade)
 - **Dienogest-d4** reference standard
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water.
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: 245 nm
 - Injection Volume: 10 μ L
- Procedure:
 - Standard Preparation: Prepare a standard solution of **Dienogest-d4** reference standard of known concentration in the mobile phase.
 - Sample Preparation: Accurately weigh and dissolve the **Dienogest-d4** sample in the mobile phase to a similar concentration as the standard.
 - Analysis: Inject the standard and sample solutions into the HPLC system.
 - Calculation: Calculate the purity of the sample by comparing the peak area of the sample to the peak area of the standard.

Determination of Isotopic Enrichment by Liquid Chromatography-Mass Spectrometry (LC-MS)

This method is used to determine the distribution of deuterated species in the **Dienogest-d4** sample.

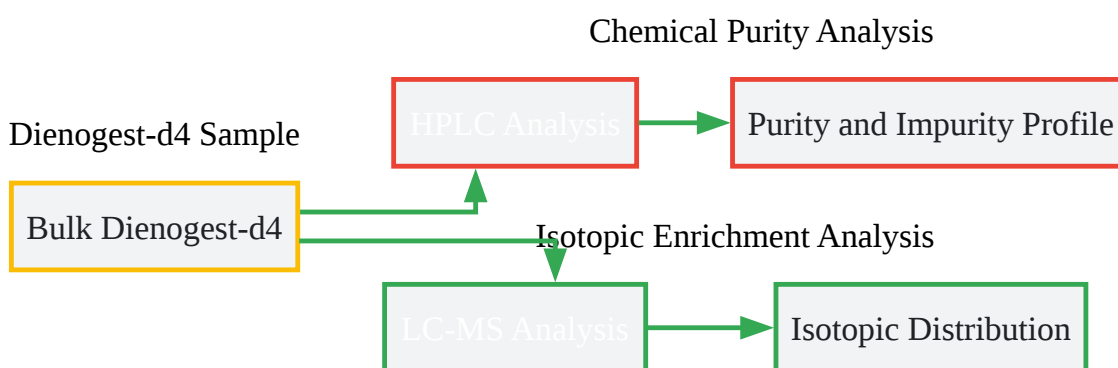
- Instrumentation:
 - LC-MS system with an electrospray ionization (ESI) source
- Reagents:
 - Acetonitrile (LC-MS grade)
 - Water (LC-MS grade)
 - Formic acid
- Chromatographic Conditions:
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 0.5 mL/min
 - Column: A suitable C18 column for LC-MS.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Scan Mode: Full scan from m/z 300-330
- Procedure:
 - Sample Preparation: Prepare a dilute solution of **Dienogest-d4** in the mobile phase.
 - Analysis: Infuse the sample solution directly into the mass spectrometer or inject it into the LC-MS system.

- Data Acquisition: Acquire the full scan mass spectrum.
- Data Analysis: Determine the relative abundance of the ion peaks corresponding to the different isotopic species (d0, d1, d2, d3, d4).

Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the analysis of **Dienogest-d4**.

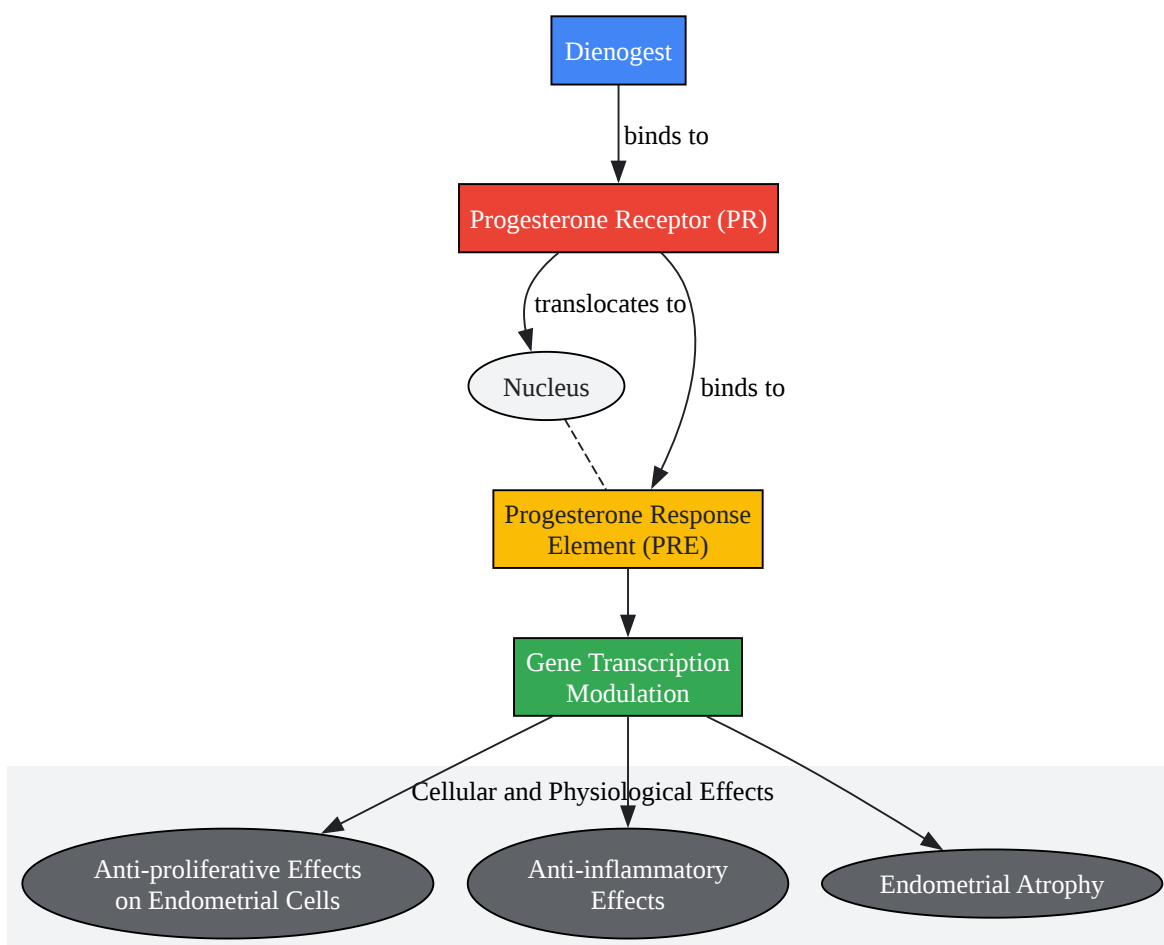


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Caption: Workflow for **Dienogest-d4** quality control analysis.

Dienogest Signaling Pathway

Dienogest primarily exerts its effects through the progesterone receptor, leading to the therapeutic management of endometriosis.



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Caption: Simplified signaling pathway of Dienogest.

This guide provides a foundational understanding of the key analytical aspects of **Dienogest-d4** for research and development professionals. Adherence to rigorous analytical protocols is crucial for ensuring the quality and reliability of this important research tool.

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